

A Technical Guide to the Physical and Chemical Properties of Copper Chromite

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Compound of Interest

Compound Name: Copper chromite

Cat. No.: B077196

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Introduction: **Copper chromite** is an inorganic compound that serves as a crucial catalyst in numerous industrial and laboratory-scale chemical reactions. Though often referred to by the general formula CuCr_2O_4 , its stoichiometry can be complex, with other common forms including $\text{Cu}_2\text{Cr}_2\text{O}_5$ (also represented as $2\text{CuO} \cdot \text{Cr}_2\text{O}_3$).^{[1][2][3]} It typically exists as a black or grayish-black powder and possesses a spinel crystal structure.^{[4][5]} Developed initially by Lazier and Adkins, this catalyst is renowned for its high efficacy and selectivity, particularly in hydrogenation reactions.^[3] This technical guide provides an in-depth overview of the core physical and chemical properties of **copper chromite**, details common experimental protocols for its synthesis and characterization, and discusses its applications, with a focus on providing actionable information for researchers, scientists, and professionals in drug development.

Physical Properties

Copper chromite is a solid material whose physical characteristics are foundational to its application, particularly in heterogeneous catalysis. Its high density and thermal stability are advantageous for industrial processes operating under demanding conditions.

1.1. General and Structural Properties The compound typically appears as a black or greenish-black powder.^[1] It adopts a tetragonally distorted spinel crystal structure, which is critical to its catalytic function.^{[2][4]} **Copper chromite** is insoluble in water and dilute acids, a property that facilitates its use as a solid catalyst that can be easily separated from liquid reaction mixtures.^{[4][6][7]}

1.2. Magnetic Properties **Copper chromite** is a noncollinear ferrimagnetic material.[8] It exhibits magnetic ordering with a Curie temperature (the point at which it loses its permanent magnetic properties) of 130 K.[9] This magnetic behavior can be altered by redox treatments; for instance, reduction of the material can cause this magnetic ordering to disappear.[9]

The key physical properties are summarized in the table below.

Table 1: Physical Properties of **Copper Chromite**

Property	Value(s)	Notes
Appearance	Black, grayish-black, or dark green powder/crystals. [1][4][7]	Color can vary based on preparation method and purity.
Crystal Structure	Tetragonal, spinel-type (hausmannite).[2][4]	Space group I_{41}/amd . Cubic variants can occur.[2]
Density	4.5 - 5.4 g/cm ³ [4][10]	
Melting Point	Decomposes at high temperatures.[1][10]	Decomposition begins above 900°C.[4][6][7]
Solubility	Insoluble in water and dilute acids.[4][6][7][10]	

| Magnetic Ordering | Ferrimagnetic[8] | Curie Temperature (Tc) = 130 K[9] |

Chemical Properties

The chemical identity of **copper chromite** can be complex, with several formulas used to describe it. Its most significant chemical feature is its catalytic activity, which is leveraged across a wide range of chemical transformations.

2.1. Chemical Identity and Stability While the idealized formula is often written as CuCr_2O_4 , commercial preparations, such as the Adkins catalyst, may have less defined stoichiometries like $\text{Cu}_2\text{Cr}_2\text{O}_5$ and can include promoters like barium oxide.[2][3] In the spinel lattice, copper is in the +2 oxidation state, and chromium is in the +3 state.[3] The compound is stable at room

temperature when stored in a sealed container.[7] At temperatures exceeding 900°C, it decomposes to form cupric chromate(II) (CuCrO_2) and chromium(VI) oxide (CrO_3).[4][6][7]

Table 2: Chemical Identifiers of **Copper Chromite** ($\text{Cu}_2\text{Cr}_2\text{O}_5$)

Identifier	Value
CAS Number	12053-18-8[3][10]
Molecular Formula	$\text{Cu}_2\text{Cr}_2\text{O}_5$ [1][10]

| Molecular Weight | 311.08 g/mol [5][10] |

2.2. Catalytic Activity **Copper chromite** is a versatile and selective heterogeneous catalyst. It is particularly effective for hydrogenation reactions, often leaving carbon-carbon double bonds intact while reducing other functional groups.[11] This selectivity is highly valuable in multi-step organic synthesis, including in the development of pharmaceutical intermediates.[12]

Its primary applications include the hydrogenation of esters, aldehydes, and ketones to their corresponding alcohols.[12][13] It is also used in the production of fatty alcohols from fatty acids and esters for the cosmetics and detergent industries.[12] Beyond hydrogenation, it serves as a burn rate modifier in composite solid propellants by accelerating the decomposition of oxidizers like ammonium perchlorate.[14][15]

Table 3: Key Catalytic Applications of **Copper Chromite**

Reaction Type	Example Substrate	Example Product	Industry Relevance
Hydrogenation	Esters (e.g., Fatty Acid Esters)	Alcohols (e.g., Fatty Alcohols)[12]	Oleochemicals, Detergents
Hydrogenation	Aldehydes (e.g., Furfural)	Alcohols (e.g., Furfuryl Alcohol)[4]	Solvents, Resins
Hydrogenation	Ketones	Alcohols[13]	Fine Chemicals
Hydrogenation	Nitro Compounds	Amines[12][13]	Pharmaceuticals, Dyes
Hydrogenolysis	Glycerol	Propylene Glycol[13]	Bio-renewable Chemicals

| Combustion Catalyst| Ammonium Perchlorate (in propellants)| N/A | Aerospace, Defense |

Experimental Protocols

The properties and catalytic performance of **copper chromite** are highly dependent on its synthesis method. The following sections detail common preparation and characterization protocols.

3.1. Synthesis Methodologies

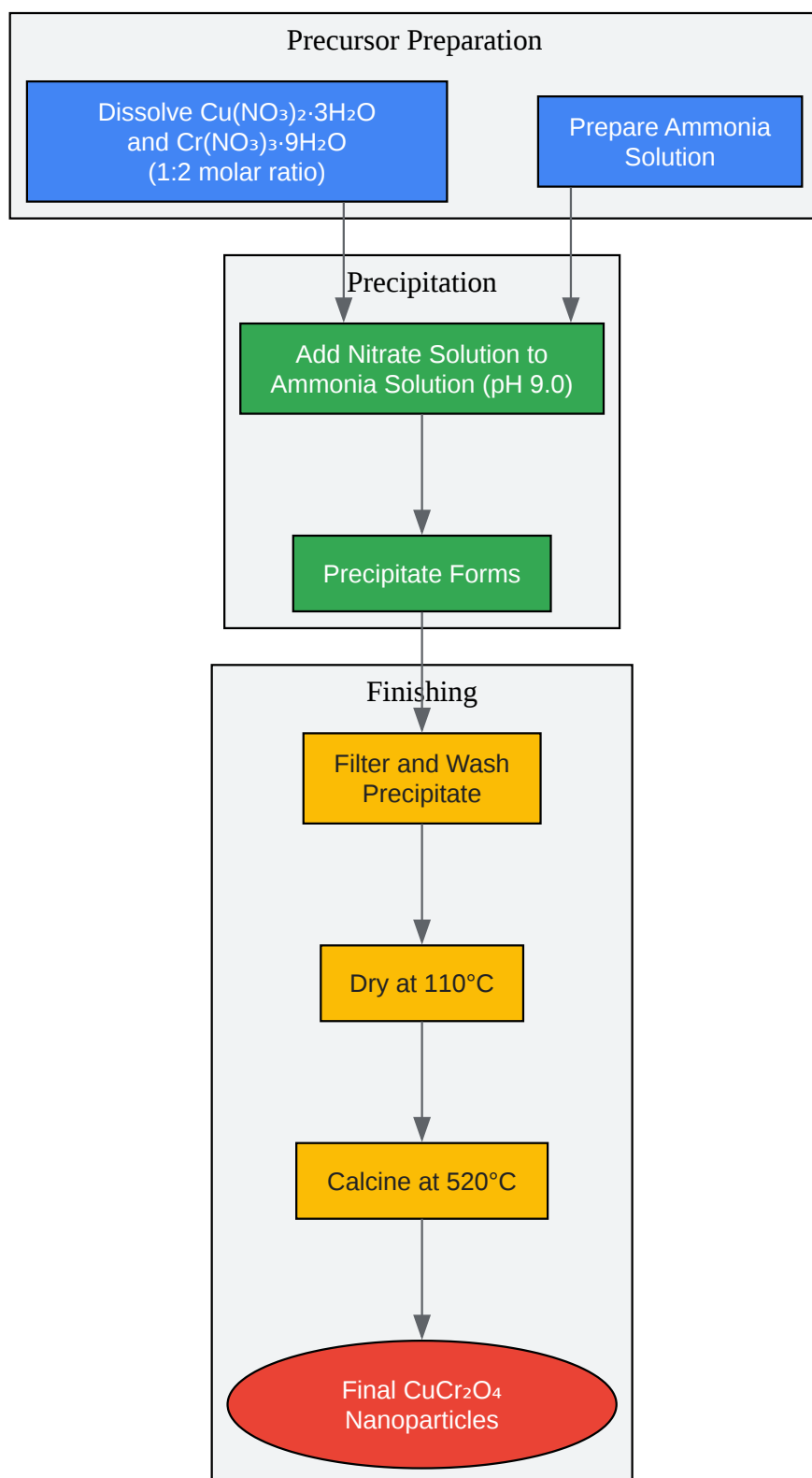
Several methods are employed to synthesize **copper chromite**, each yielding nanoparticles with different sizes, morphologies, and purities.

Protocol 1: Inverse Co-precipitation This method is used to produce **copper chromite** (CuCr_2O_4) nanoparticles with a high degree of crystallinity.

- Precursor Solution Preparation:** Dissolve cupric nitrate trihydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$) and chromium nitrate nonahydrate ($\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$) in deionized water in a 1:2 molar ratio. Stir for 60 minutes to ensure homogeneity.
- Precipitation:** Prepare an aqueous ammonia solution. Slowly add the mixed metal nitrate solution dropwise into the ammonia solution while stirring. Adjust the rate of addition to

maintain a pH of 9.0. This process precipitates fine particles of a copper-chromium precursor.

- **Washing and Drying:** Filter the precipitate from the solution. Wash the collected solid thoroughly with distilled water to remove residual ions. Dry the washed precipitate in an oven at 110°C.
- **Calcination:** Transfer the dried powder to a furnace. Calcine the material in air at 520°C for 2 hours with a heating rate of 20°C/min. The final product is black CuCr_2O_4 nanoparticles.



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Synthesis of CuCr_2O_4 via Inverse Co-precipitation.

Protocol 2: Hydrothermal Synthesis This technique produces highly uniform nanoparticles and is effective for controlling particle size.[14]

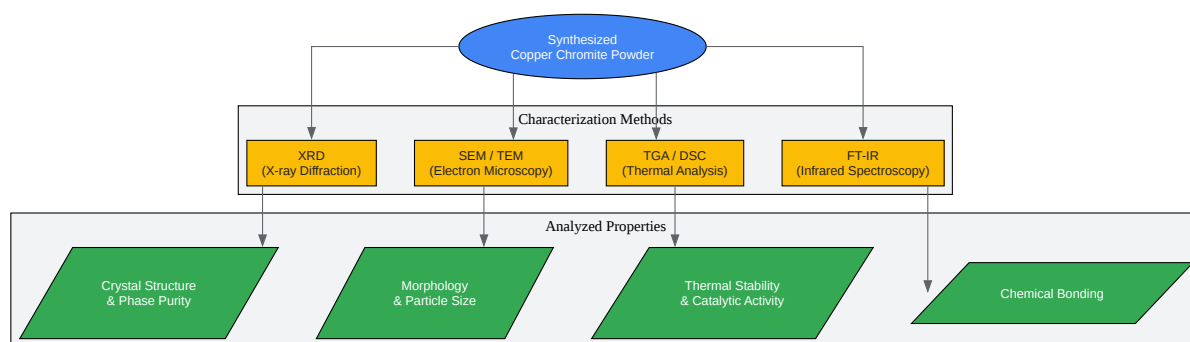
- Precursor Solution Preparation: Dissolve 1 mmol of copper nitrate trihydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$) and 2 mmol of chromium nitrate nonahydrate ($\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$) in 200 ml of deionized water.[14]
- Homogenization: Stir the solution with a magnetic stirrer for 1 hour to achieve a homogeneous mixture.[14]
- Hydrothermal Reaction: Transfer the solution into a hydrothermal batch reactor (autoclave). Heat the reactor to 200°C and maintain this temperature for 8 hours.[14]
- Product Recovery: After the reaction, allow the reactor to cool to room temperature. Collect the resulting nanoparticles, wash them with deionized water, and dry them.

3.2. Characterization Techniques

To confirm the synthesis of **copper chromite** and evaluate its properties, a standard set of characterization techniques is employed.

- X-ray Diffraction (XRD): This is the primary technique used to identify the crystalline phase and structure of the synthesized material. The resulting diffraction pattern is compared to standard patterns (e.g., JCPDS card no. 01-089-0540 for **copper chromite**) to confirm phase purity and determine the crystal structure (e.g., tetragonal spinel).[14]
- Electron Microscopy (SEM and TEM): Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) are used to visualize the morphology, particle shape, and size distribution of the nanoparticles.[14][16]
- Thermal Analysis (TGA/DSC): Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to study the thermal stability of the material and its catalytic effect on the decomposition of other substances, such as ammonium perchlorate.[14] TGA measures weight changes with temperature, while DSC measures heat flow, revealing phase transitions and reaction enthalpies.

- Spectroscopy (FT-IR): Fourier-Transform Infrared Spectroscopy (FT-IR) can be used to identify chemical bonds and confirm the formation of the metal-oxide framework.



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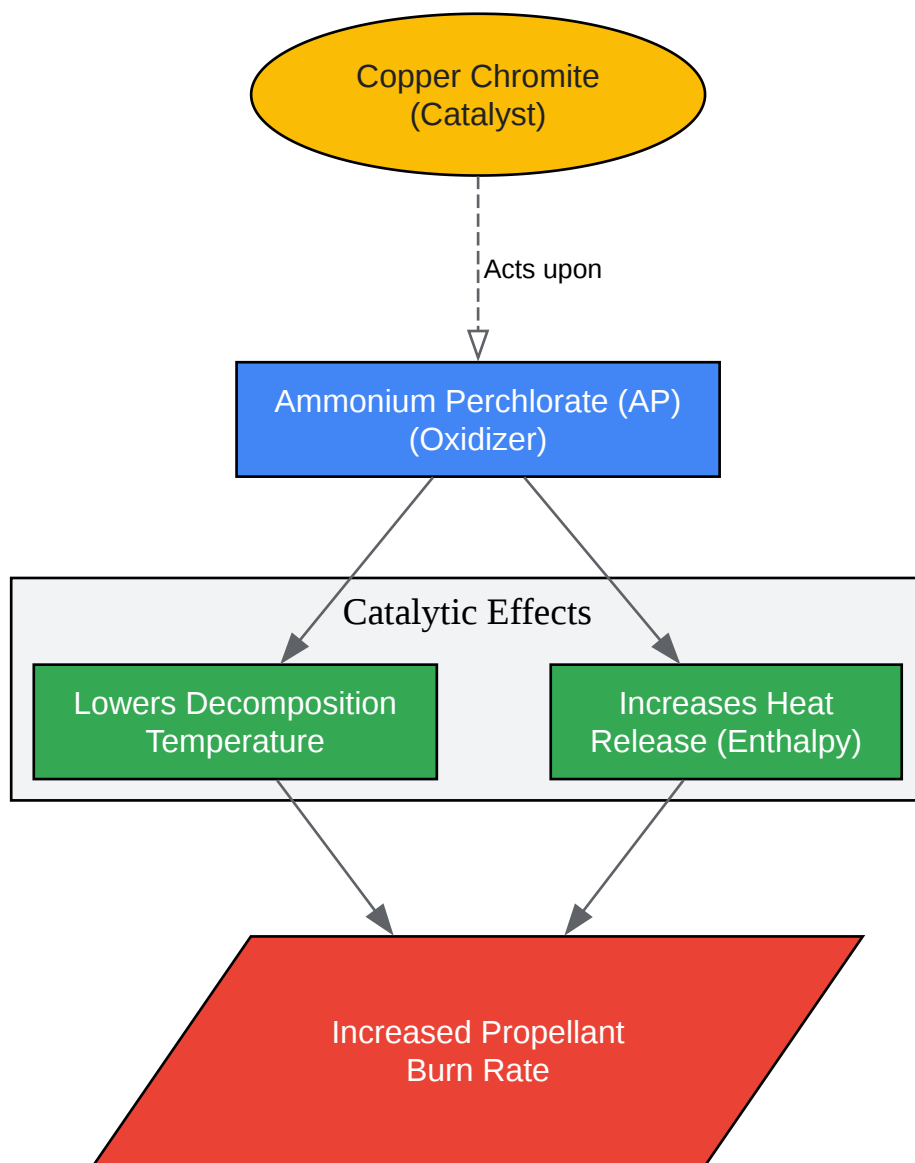
Standard Characterization Workflow for **Copper Chromite**.

Catalytic Role in Solid Propellants

An important application of **copper chromite** nanoparticles is as a ballistic modifier in composite solid propellants, which are used in rocketry. The primary oxidizer in these propellants is often ammonium perchlorate (AP). **Copper chromite** catalyzes the thermal decomposition of AP, thereby increasing the propellant's burn rate.^[14]

The addition of **copper chromite** nanoparticles lowers the decomposition temperature of AP and significantly increases the heat released (enthalpy) during combustion.^[14] For example, studies have shown that the enthalpy of AP decomposition can be enhanced from 742 J/g to

1391 J/g in the presence of **copper chromite** nanoparticles.[14] This enhanced, lower-temperature energy release leads to a more efficient and faster-burning propellant.



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Catalytic Role of **Copper Chromite** in Propellant Combustion.

Safety and Handling

Given its composition, **copper chromite** requires careful handling, particularly in research and development environments.

- Toxicity: The compound is considered toxic and an irritant.[1] The primary hazards are associated with inhalation of the powder and skin contact.[17]
- Personal Protective Equipment (PPE): When handling **copper chromite** powder, appropriate PPE is mandatory. This includes synthetic rubber gloves, safety eyewear, and a dust mask (e.g., N95) or use within a fume hood to prevent dust inhalation.[17]
- Environmental Hazard: **Copper chromite** is classified as very toxic to aquatic life with long-lasting effects.[17] Disposal must be handled in accordance with local environmental regulations to prevent release into waterways.
- Oxidizing Agent: It is an oxidizing solid and may intensify fires. It should be stored away from combustible materials.[17]

It is important to note that the chromium in **copper chromite** is in the Cr(III) state, which is significantly less toxic than the carcinogenic Cr(VI) state.[18][19] However, standard precautions for handling heavy metal compounds should always be followed.

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References

- 1. Copper chromite - Sciencemadness Wiki [sciencemadness.org]
- 2. grokipedia.com [grokipedia.com]
- 3. Copper chromite - Wikipedia [en.wikipedia.org]
- 4. Copper chromite | 12018-10-9 [chemicalbook.com]
- 5. 亜クロム酸銅 | Sigma-Aldrich [sigmaaldrich.com]
- 6. Copper chromite CAS#: 12018-10-9 [m.chemicalbook.com]
- 7. Page loading... [wap.guidechem.com]
- 8. arxiv.org [arxiv.org]
- 9. researchgate.net [researchgate.net]

- 10. copper-chemistry.fandom.com [copper-chemistry.fandom.com]
- 11. mediatum.ub.tum.de [mediatum.ub.tum.de]
- 12. bloomtechz.com [bloomtechz.com]
- 13. files.core.ac.uk [files.core.ac.uk]
- 14. Facile Synthesis and Catalytic Activity Assessment of Copper Chromite Nanoparticles for Ammonium Perchlorate Decomposition - ProQuest [proquest.com]
- 15. tandfonline.com [tandfonline.com]
- 16. digital-library.theiet.org [digital-library.theiet.org]
- 17. cdhfinechemical.com [cdhfinechemical.com]
- 18. Copper chromite | $\text{Cr}_2\text{Cu}_2\text{O}_5$ | CID 3084101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 19. Speciation of chromium in the presence of copper and zinc and their combined toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
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